

Personal protective equipment for handling Boc-Tyr(Me)-OH

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Compound of Interest

Compound Name: Boc-Tyr(Me)-OH

Cat. No.: B558112

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Essential Safety and Handling Guide for Boc-Tyr(Me)-OH

This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **Boc-Tyr(Me)-OH**. Adherence to these procedures is vital for ensuring a safe laboratory environment.

Chemical and Physical Properties

Boc-Tyr(Me)-OH is a tyrosine derivative commonly used in peptide synthesis.^{[1][2][3]} It is a white to slightly yellow or beige powder.^{[4][5]}

Property	Value	Source
CAS Number	53267-93-9	
Molecular Formula	C ₁₅ H ₂₁ NO ₅	
Molecular Weight	295.33 g/mol	
Appearance	White to slight yellow to beige powder	
Purity	≥98%	
Storage Temperature	2-30°C	
Solubility	Soluble in DMSO, Chloroform, Dichloromethane, Ethyl Acetate, Acetone	

Personal Protective Equipment (PPE)

A thorough hazard assessment should be conducted for any specific protocol. However, the following minimum PPE is required when handling **Boc-Tyr(Me)-OH**:

PPE Category	Item	Specification
Hand Protection	Gloves	Nitrile gloves are recommended for their resistance to a broad range of chemicals. Always inspect gloves for tears or punctures before use.
Eye Protection	Safety Glasses/Goggles	Chemical splash goggles that meet ANSI Z.87.1 standards are required.
Face Protection	Face Shield	A face shield should be worn over safety goggles, especially when there is a risk of splashing or when handling larger quantities.
Body Protection	Laboratory Coat	A flame-resistant lab coat, fully buttoned, is required to protect against skin contact.
Respiratory Protection	Respirator	Use of a NIOSH-approved respirator may be necessary if engineering controls like a fume hood are not feasible or if there is a risk of generating dust.

Operational Plan: Step-by-Step Handling Procedure

1. Preparation:

- Ensure a chemical fume hood is operational and available for all manipulations of **Boc-Tyr(Me)-OH**.
- Designate a specific area for handling this compound to minimize contamination.

- Verify that an emergency eyewash station and safety shower are accessible.

2. Donning PPE:

- Before entering the designated handling area, don all required PPE as outlined in the table above.

3. Handling:

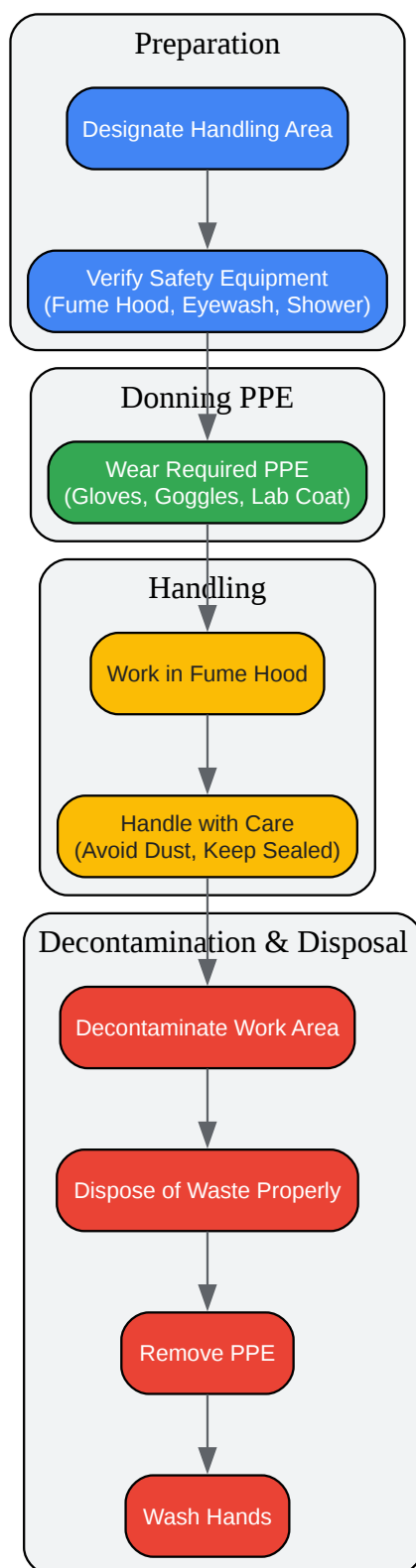
- Handle **Boc-Tyr(Me)-OH** exclusively within a certified chemical fume hood.
- Use spark-proof tools and avoid creating dust.
- Keep containers tightly closed when not in use.

4. Decontamination:

- After handling, thoroughly wipe down the work area with an appropriate solvent (e.g., 70% ethanol) and dispose of the cleaning materials as hazardous waste.
- Carefully remove and dispose of gloves in the designated chemical waste container.
- Wash hands thoroughly with soap and water after completing work and before leaving the laboratory.

Disposal Plan

- Solid Waste: All solid waste contaminated with **Boc-Tyr(Me)-OH**, including gloves, weighing paper, and contaminated lab supplies, must be collected in a clearly labeled, sealed hazardous waste container.
- Liquid Waste: Solutions containing this compound should be collected in a designated, sealed hazardous waste container.
- Follow all local, state, and federal regulations for the disposal of chemical waste.



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Caption: Workflow for the safe handling of **Boc-Tyr(Me)-OH**.

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